

Daturaolone pentacyclic oleanane triterpenoid

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Daturaolone

CAS No.: 41498-80-0

Cat. No.: S561763

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Chemical Profile and Drug-Likeness

Daturaolone (IUPAC name: (4aR,5R,6aR,6bS,8aR,12aR,14aR,14bR)-5-Hydroxy-4,4,6a,6b,8a,14b-hexamethyl-1,4,4a,5,6,6a,6b,7,8,8a,9,10,11,12,12a,14,14a,14b-octadecahydricen-3(2H)-one) is a natural product isolated from various *Datura* species and other plants like *Pistacia integerrima* [1] [2] [3].

Early-stage **Absorption, Distribution, Metabolism, Excretion, and Toxicity (ADMET)** predictions and **drug-likeness** evaluations are summarized in the table below.

Property	Prediction / Value	Method / Notes
Molecular Formula	C ₃₀ H ₄₈ O ₂	-
Molecular Weight	440.712 g·mol ⁻¹	-
Lipinski's Rule	Compliant (3 of 4 rules)	Bioavailability Score: 0.55 [3] [4]
Drug-Likeness Score	0.33	Better than some reference drugs (e.g., valproic acid) [3] [4]
GI Absorption	High	Caco-2 permeability: 34.6 nm/s [3] [4]
BBB Permeation	No	Suggests low risk of CNS side effects [3] [4]

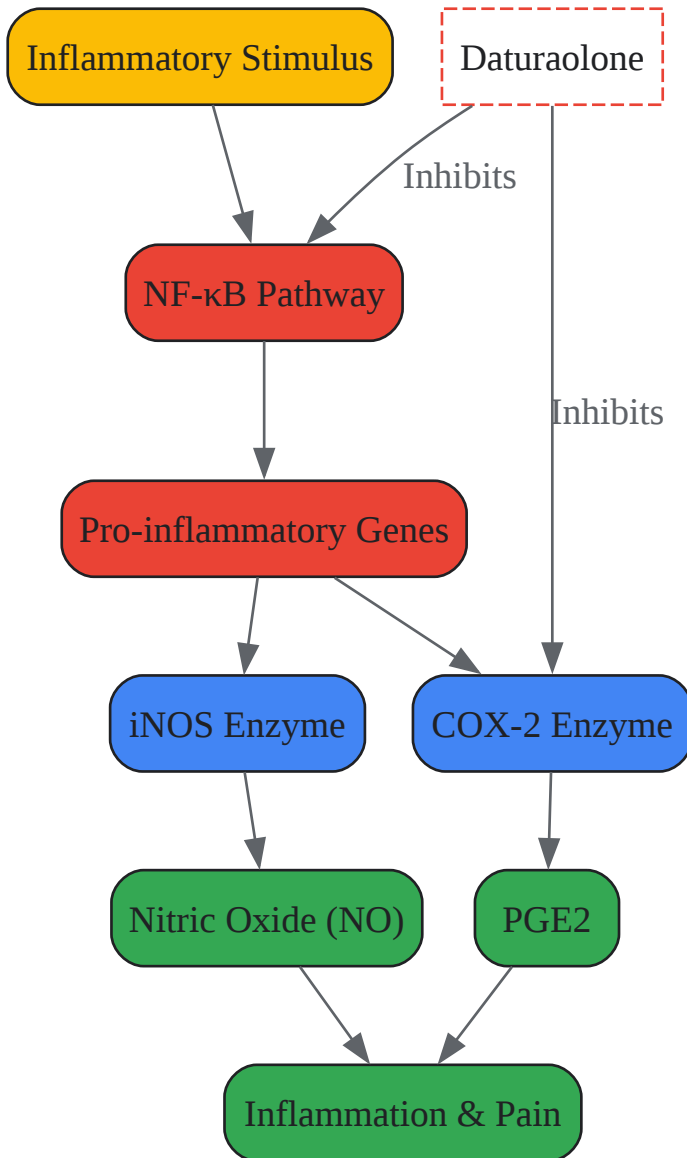
Property	Prediction / Value	Method / Notes
Plasma Protein Binding	High (100%)	May impact compound's free concentration [3] [4]
CYP Inhibition	CYP1A2, CYP2C19, CYP3A4	Potential for drug-drug interactions [3] [4]
hERG Inhibition	Low risk	Suggests low cardiotoxicity risk [3] [4]
Carcinogenicity	Non-carcinogen	Predicted [3]

Pharmacological Activities and Mechanisms

Daturaolone exhibits a multi-target mechanism of action, primarily centered on inhibiting key inflammatory pathways.

Pharmacological Activity	Model / Assay	Key Results / Potency	Proposed Mechanism of Action
Anti-inflammatory	Carrageenan-induced paw edema (mouse)	ED ₅₀ = 10.1 mg/kg; 81.7% reduction [2] [3] [5]	Inhibition of COX-1/2 [2] [3], Reduction of NF-κB & NO [3] [4]
Antinociceptive (Pain Relief)	Acetic acid-induced writhing (mouse)	ED ₅₀ = 13.8 mg/kg; 89.5% antinociception [2] [3] [5]	Interaction with inflammatory pain pathways [3] [4]
Antidepressant	Tail suspension test (mouse)	68 ± 9.22 s immobility time [3] [4]	Interaction with serotonin & dopamine systems; NO reduction [3] [4]
Antibacterial & Antifungal	<i>In vitro</i> vs. <i>S. aureus</i> , <i>K. pneumoniae</i>	Inhibited bacterial growth [1]	Not fully elucidated
Cytotoxic	<i>In vitro</i> vs. Huh7.5 liver cancer cells	IC ₅₀ = 17.32 ± 1.43 μg/mL [3] [4]	Not fully elucidated

The following diagram illustrates the primary anti-inflammatory signaling pathway and molecular targets of **daturaolone** based on current research.



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***Daturaolone's** inhibition of NF-κB, COX-2, and iNOS in the inflammatory cascade.*

Experimental Protocols for Key Assays

For researchers seeking to replicate or build upon these findings, here are summaries of the key experimental methodologies.

In Vivo Anti-inflammatory Model (Carrageenan-Induced Paw Edema)

- **Animals:** Male BALB/c mice (25-30 g) [2].
- **Grouping:** 9 groups (n=6). Negative control (saline), positive control (diclofenac, 1-30 mg/kg), and treatment groups (**daturaolone**, 1-30 mg/kg) [2].
- **Edema Induction:** Subplantar injection of 50 μ L of 1% γ -carrageenan into the right paw 30 minutes after drug administration (i.p.) [2].
- **Measurement:** Paw volume measured using a plethysmometer at 1-5 hours post-carrageenan injection. Edema calculated as the percentage change from baseline volume [2].
- **Data Analysis:** % Inhibition of edema is calculated. ED₅₀ is determined using linear regression [2].

In Vitro Nitric Oxide (NO) Inhibition Assay

- **Cell Line:** Lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophages [3] [4].
- **Procedure:** Cells are stimulated with LPS to induce NO production. **Daturaolone** is tested at various concentrations [3] [4].
- **NO Measurement:** Nitrite accumulation in the culture supernatant is measured using the Griess reagent. The IC₅₀ value is calculated from the dose-response curve [3] [4].

Research Status and Future Directions

- **Current Evidence:** The anti-inflammatory and antinociceptive effects of **daturaolone** are robust, supported by *in silico*, *in vitro*, and *in vivo* data. Its multi-target action is a significant advantage for modulating complex inflammatory networks [3] [4].
- **Major Research Gaps:** The current pharmacokinetic data is primarily predictive. **No actual *in vivo* pharmacokinetic study** results (e.g., half-life, clearance, volume of distribution) are available. Detailed toxicology and safety profiles beyond acute models are also lacking [3].
- **Challenges and Opportunities:** Like many natural triterpenoids, **daturaolone** may face challenges with **low water solubility and bioavailability**, which are common barriers for pentacyclic triterpenoids [6]. Future work should focus on thorough ADMET profiling, chronic toxicity studies, and structural modification or formulation to improve its drug-like properties [3] [6].

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To cite this document: Smolecule. [Daturaolone pentacyclic oleanane triterpenoid]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b561763#daturaolone-pentacyclic-oleanane-triterpenoid>]

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